

A Technical Guide to the Spectroscopic Characterization of 1,3-Benzodithiole-2-thione

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Compound of Interest

Compound Name: 1,3-Benzodithiole-2-thione

CAS No.: 934-36-1

Cat. No.: B1218078

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Abstract

This guide provides an in-depth technical overview of the key spectroscopic data for the characterization of **1,3-Benzodithiole-2-thione** (CAS No. 934-36-1). While a comprehensive, single peer-reviewed source detailing a modern, fully assigned spectroscopic analysis of this specific compound is not readily available in the literature, this document synthesizes expected spectral characteristics based on fundamental principles and data from closely related analogues. We present predicted Nuclear Magnetic Resonance (^1H NMR, ^{13}C NMR) and Infrared (IR) spectral data, explain the structural basis for these predictions, and provide robust, field-proven protocols for their experimental acquisition. This guide is designed to serve as an authoritative reference for researchers working with or synthesizing this compound.

Molecular Structure and Identity

1,3-Benzodithiole-2-thione is a heterocyclic compound featuring a benzene ring fused to a dithiole-2-thione ring.^{[1][2]} Its proper identification and the interpretation of its spectral data rely on a clear understanding of its atomic arrangement and numbering convention.

- Molecular Formula: $\text{C}_7\text{H}_4\text{S}_3$ ^{[1][2][3]}

- Molecular Weight: 184.31 g/mol [2][3]
- CAS Number: 934-36-1[1]
- IUPAC Name: **1,3-benzodithiole-2-thione**[1]

Caption: Molecular structure of **1,3-Benzodithiole-2-thione** with IUPAC numbering.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of organic molecules. The symmetry of **1,3-Benzodithiole-2-thione** results in a distinct pattern of signals.

¹H NMR Spectroscopy: Analysis and Interpretation

The proton NMR spectrum is expected to be characterized by signals exclusively in the aromatic region. The four protons on the benzene ring (H4, H5, H6, H7) form a complex spin-spin coupling system. Due to the magnetic non-equivalence, this will likely present as two distinct multiplets, each integrating to 2H. The protons closer to the sulfur atoms (H4 and H7) are expected to be slightly upfield compared to H5 and H6.

Table 1: Predicted ¹H NMR Data (in CDCl₃)

Proton	Predicted Chemical Shift (δ , ppm)	Multiplicity
H4 / H7	7.15 - 7.25	m (AA'BB')

| H5 / H6 | 7.25 - 7.35 | m (AA'BB') |

Causality: The ortho-disubstituted pattern on the benzene ring creates an AA'BB' spin system, which typically results in complex, pseudo-symmetrical multiplets that are not easily resolved by first-order analysis. The exact chemical shifts are influenced by the electron-donating effect of the sulfur atoms and the overall aromatic system.

¹³C NMR Spectroscopy: Analysis and Interpretation

The proton-decoupled ^{13}C NMR spectrum is anticipated to show six unique carbon signals. The most notable signal is the thiocarbonyl carbon ($\text{C}=\text{S}$), which is highly deshielded and appears far downfield, typically above 200 ppm.^[4] The four aromatic CH carbons will appear in the typical range of 120-130 ppm, while the two quaternary carbons ($\text{C}3\text{a}$, $\text{C}7\text{a}$) at the ring junction will be slightly further downfield.

Table 2: Predicted ^{13}C NMR Data (in CDCl_3)

Carbon	Predicted Chemical Shift (δ , ppm)	Type
C2	~210	C=S
C3a / C7a	~135	Quaternary
C5 / C6	~127	CH

| C4 / C7 | ~122 | CH |

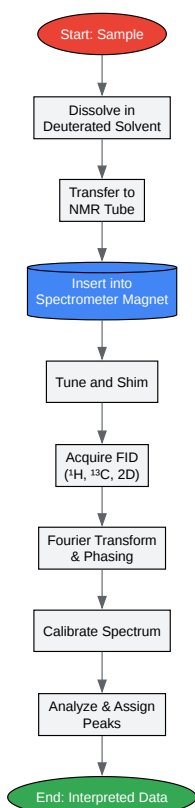
Causality: The chemical shift of the C2 thiocarbonyl carbon is its most defining feature, a direct result of the low electronegativity of sulfur and the nature of the $\text{C}=\text{S}$ double bond. The signals for the aromatic carbons are differentiated by their local electronic environments and whether they are protonated or part of the ring fusion.

Experimental Protocol: NMR Data Acquisition

Acquiring high-quality NMR data is paramount for unambiguous structural confirmation.

- Sample Preparation: Dissolve 5-10 mg of **1,3-Benzodithiole-2-thione** in ~0.6 mL of a deuterated solvent (e.g., CDCl_3 , Acetone- d_6) in a 5 mm NMR tube. Ensure the sample is fully dissolved.
- Instrument Setup: Use a 400 MHz (or higher) NMR spectrometer. Tune and shim the instrument on the sample to ensure magnetic field homogeneity.
- ^1H NMR Acquisition:
 - Acquire a standard one-pulse ^1H spectrum.

- Set a spectral width of approximately 16 ppm, centered around 6 ppm.
- Use a 30-degree pulse angle and a relaxation delay of 1-2 seconds.
- Co-add 16 to 64 scans for a good signal-to-noise ratio.
- ¹³C NMR Acquisition:
 - Acquire a proton-decoupled ¹³C spectrum using a standard pulse program (e.g., zgpg30).
 - Set a spectral width of approximately 250 ppm.
 - A relaxation delay of 2 seconds is standard, but a longer delay (5-10 s) may be needed for full quantitation of quaternary carbons.
 - Co-add 1024 or more scans, as the ¹³C nucleus is much less sensitive than the ¹H nucleus.
- Data Processing: Apply Fourier transformation, phase correction, and baseline correction to the acquired Free Induction Decay (FID). Calibrate the ¹H spectrum to the residual solvent peak (e.g., CDCl₃ at 7.26 ppm) and the ¹³C spectrum accordingly (e.g., CDCl₃ at 77.16 ppm).



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Caption: Generalized workflow for NMR spectroscopic analysis.

Infrared (IR) Spectroscopy

IR spectroscopy probes the vibrational modes of a molecule, providing a functional group "fingerprint." The spectrum of **1,3-Benzodithiole-2-thione** is dominated by vibrations from the aromatic ring and the thiocarbonyl group.

IR Spectrum: Analysis and Interpretation

The key diagnostic bands are those corresponding to the aromatic C-H and C=C stretching vibrations and the C=S stretching vibration.

Table 3: Predicted IR Absorption Bands

Wavenumber (cm ⁻¹)	Intensity	Vibrational Assignment
3050 - 3100	Medium-Weak	Aromatic C-H Stretch
1550 - 1600	Medium	Aromatic C=C Ring Stretch
1430 - 1480	Strong	Aromatic C=C Ring Stretch
1050 - 1250	Strong	C=S Stretch

| ~750 | Strong | C-H Out-of-plane Bend (Ortho-disubstituted) |

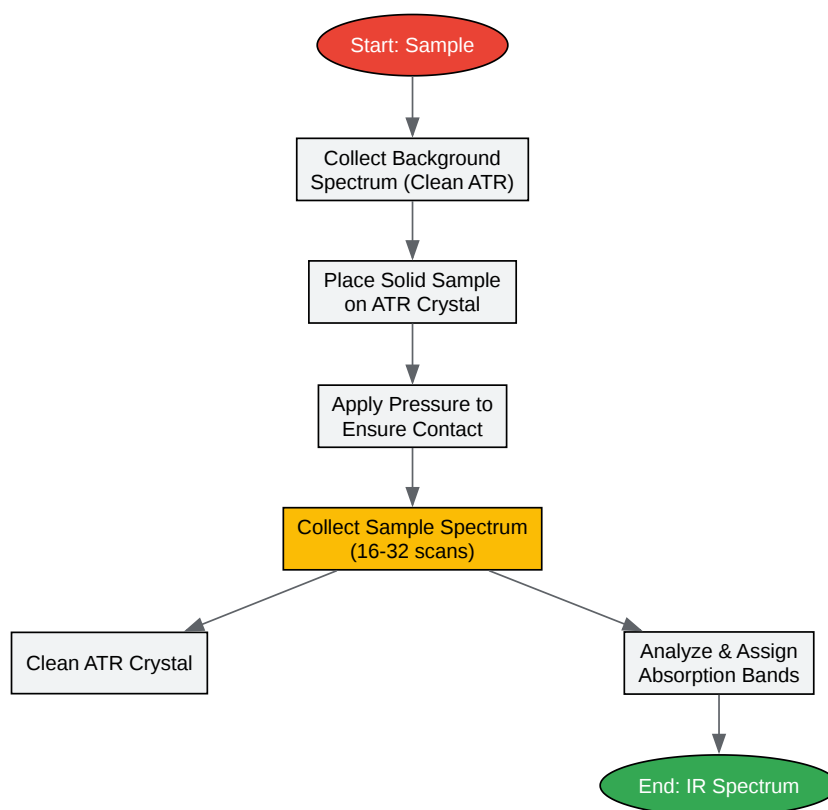
Causality: Bonds vibrate at specific frequencies determined by the masses of the connected atoms and the bond strength. Aromatic C-H bonds stretch at higher frequencies (>3000 cm⁻¹) than aliphatic C-H bonds.[5] The C=S bond is weaker than a C=O bond, so its stretching frequency appears much lower in the spectrum (1050-1250 cm⁻¹ vs. ~1700 cm⁻¹ for a carbonyl). The strong band around 750 cm⁻¹ is highly characteristic of ortho-disubstitution on a benzene ring.

Experimental Protocol: ATR-IR Data Acquisition

Attenuated Total Reflectance (ATR) is a modern, convenient method for obtaining IR spectra of solid samples.

- Instrument Preparation: Ensure the ATR crystal (typically diamond or germanium) is clean. Run a background scan in the FTIR spectrometer to measure the ambient atmosphere (H₂O, CO₂), which will be automatically subtracted from the sample spectrum.
- Sample Application: Place a small amount (a few milligrams) of the solid **1,3-Benzodithiole-2-thione** powder directly onto the ATR crystal.

- Acquisition: Lower the ATR press arm to ensure firm contact between the sample and the crystal.
- Data Collection: Initiate the scan. Co-add 16 to 32 scans over the range of 4000-400 cm^{-1} with a resolution of 4 cm^{-1} .
- Cleaning and Analysis: After the measurement, raise the press arm, and clean the sample off the crystal with a suitable solvent (e.g., isopropanol or acetone) and a soft tissue. Analyze the resulting spectrum, identifying the key absorption bands.



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Caption: Standard workflow for ATR-IR spectroscopic analysis.

Summary

The structural confirmation of **1,3-Benzodithiole-2-thione** is reliably achieved through a combination of NMR and IR spectroscopy. Key identifying features include:

- ^1H NMR: A complex aromatic signal pattern between 7.15-7.35 ppm.
- ^{13}C NMR: A highly characteristic thiocarbonyl ($\text{C}=\text{S}$) signal around 210 ppm.
- IR: A strong $\text{C}=\text{S}$ stretch vibration between $1050\text{-}1250\text{ cm}^{-1}$ and a characteristic C-H bend for ortho-disubstitution near 750 cm^{-1} .

By following the detailed protocols within this guide, researchers can confidently acquire and interpret the necessary data to verify the identity and purity of this compound.

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